

"N-allyl-2-chloropropanamide material safety data sheet (MSDS)"

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Compound of Interest

Compound Name: *N*-allyl-2-chloropropanamide

Cat. No.: B012861

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N-allyl-2-chloropropanamide: A Technical Safety Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **N-allyl-2-chloropropanamide** (CAS No. 106593-37-7) is not readily available in the public domain. This guide has been compiled from available chemical data and by extrapolating safety information from structurally related and precursor compounds, namely allyl chloride and 2-chloropropionyl chloride. The information herein should be used as a guideline for handling this chemical with the utmost caution. A comprehensive risk assessment should be conducted before use. This material is intended for research and development purposes only and is not for medical or consumer use.^[1]

Chemical and Physical Properties

N-allyl-2-chloropropanamide is a chemical compound with the molecular formula $C_6H_{10}ClNO$.^[2] The following table summarizes its known physical and chemical properties.

Property	Value	Source
Molecular Weight	147.61 g/mol	Alfa Chemistry[2]
Boiling Point	262.045°C at 760 mmHg	Alfa Chemistry[2], 化源网[3]
Flash Point	112.281°C	Alfa Chemistry[2], 化源网[3]
Density	1.052 g/cm ³	Alfa Chemistry[2], 化源网[3]
Exact Mass	147.04500	Alfa Chemistry[2], 化源网[3]
LogP	1.30680	化源网[3]
Vapor Pressure	0.011 mmHg at 25°C	化源网[3]
Refractive Index	1.454	化源网[3]
SMILES	<chem>CC(C(=O)NCC=C)Cl</chem>	Alfa Chemistry[2]

Hazard Identification and Precautionary Measures

Given the absence of a specific SDS, the hazard profile of **N-allyl-2-chloropropanamide** can be inferred from its structural components: the allyl group and the 2-chloropropanamide moiety.

Inference from Allyl Chloride: Allyl chloride is a highly flammable liquid and vapor that is harmful if swallowed, in contact with skin, or if inhaled.[4] It causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing genetic defects and cancer.[4] It may also cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life.[4]

Inference from 2-Chloropropanamide and 2-Chloropropionyl Chloride: 2-Chloropropanamide is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5] The precursor, 2-chloropropionyl chloride, is a flammable liquid and vapor that reacts violently with water, causes severe skin burns and eye damage, and may cause respiratory irritation.[6]

Based on these related compounds, **N-allyl-2-chloropropanamide** should be handled as a hazardous substance.

GHS Hazard Classification (Inferred)

Hazard Class	Category (Inferred)
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Germ Cell Mutagenicity	Category 2
Carcinogenicity	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Nervous system, Liver, Kidney)
Hazardous to the Aquatic Environment, Acute	Category 1

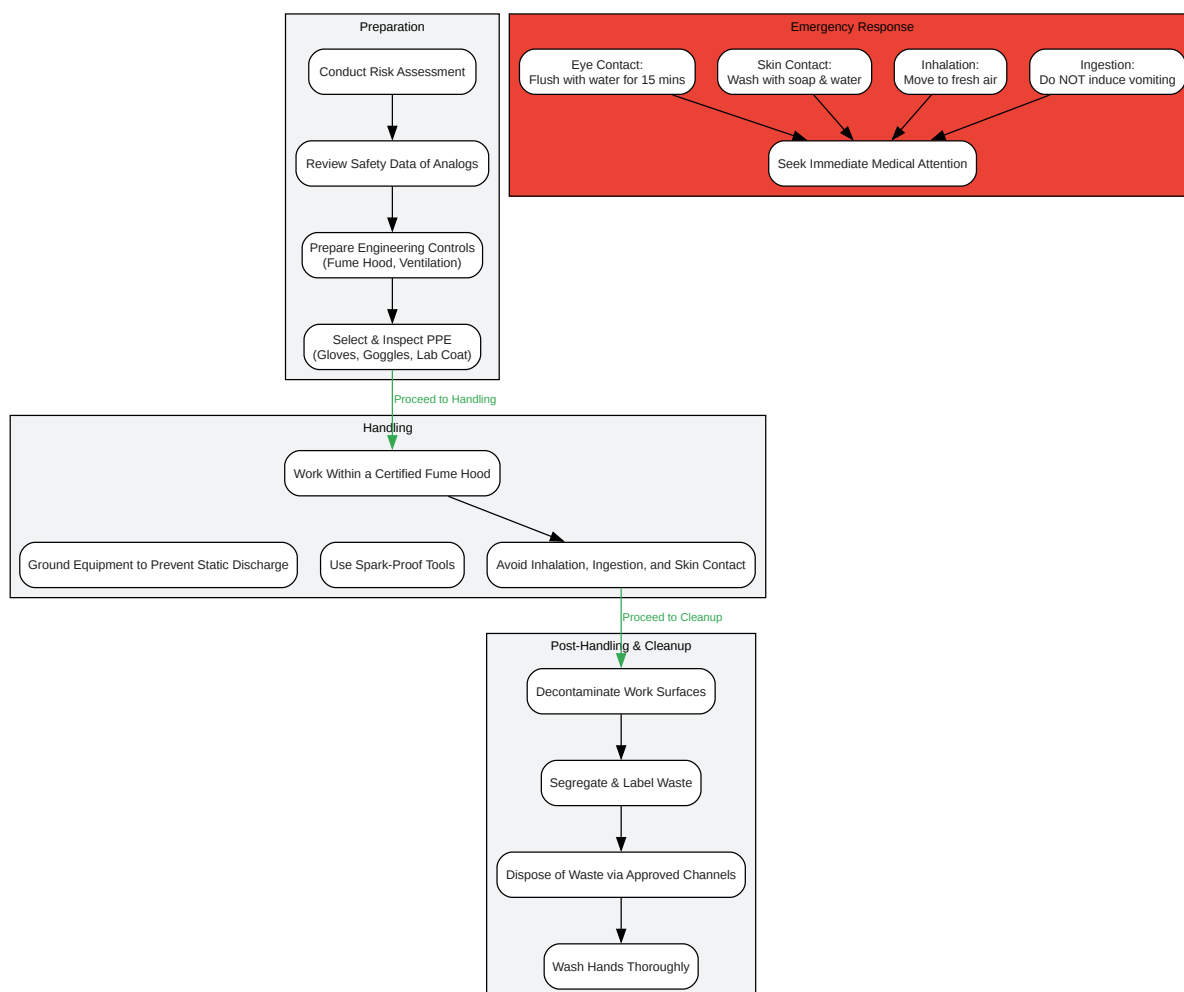
Precautionary Statements (Recommended)

Type	Statement
Prevention	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308 + P313: IF exposed or concerned: Get medical advice/attention.
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols & Handling

Safe Handling Workflow

The following diagram outlines a recommended workflow for safely handling **N-allyl-2-chloropropanamide** in a laboratory setting.



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Caption: Recommended safe handling workflow for **N-allyl-2-chloropropanamide**.

First Aid Measures

In case of exposure, follow these first aid measures, which are based on protocols for related hazardous chemicals.[6][7]

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Stability and Reactivity

- **Reactivity:** The reactivity of **N-allyl-2-chloropropanamide** has not been fully characterized. However, similar to allyl chloride, vapors may form explosive mixtures with air.[4] The presence of the chloro- group suggests it may be incompatible with strong oxidizing agents and strong bases.
- **Chemical Stability:** The product is expected to be stable under standard ambient conditions (room temperature).[4]
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[6]

Toxicological Information

No specific toxicological studies on **N-allyl-2-chloropropanamide** are publicly available. The toxicological properties are inferred from its structural analogs.

- **Acute Toxicity:** Expected to be harmful if swallowed, inhaled, or absorbed through the skin, similar to allyl chloride.[4][8]
- **Skin and Eye Irritation:** Expected to cause skin and serious eye irritation.[5]
- **Sensitization:** No data available, but related compounds are not classified as sensitizers.

- Germ Cell Mutagenicity: Suspected of causing genetic defects due to the presence of the allyl chloride-like structure.[4]
- Carcinogenicity: Suspected of causing cancer, as allyl chloride is classified as a possible human carcinogen (Group C) by the EPA.[4][9]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity: May cause respiratory irritation upon single exposure and may cause damage to the liver, kidneys, and nervous system through prolonged or repeated exposure.[4][9]

Ecological Information

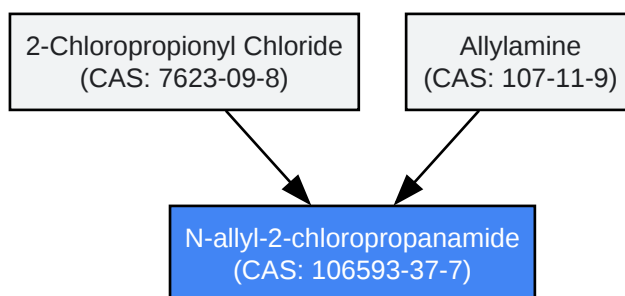
The ecotoxicological effects of **N-allyl-2-chloropropanamide** have not been determined. However, based on the high toxicity of allyl chloride to aquatic life, it is recommended to prevent its release into the environment.[4] Avoid contamination of soil, water, and drains.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal facility. Do not allow product to reach drains, sewage systems, or groundwater.

Synthesis Pathway

The synthesis of **N-allyl-2-chloropropanamide** typically involves the reaction of 2-chloropropionyl chloride with allylamine.[3]



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